

(rac)-ZK-304709 stability and storage conditions

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Compound of Interest

Compound Name: (rac)-ZK-304709

Cat. No.: B611951

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Technical Support Center: (rac)-ZK-304709

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **(rac)-ZK-304709**, along with troubleshooting guides and answers to frequently asked questions to ensure the successful execution of experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **(rac)-ZK-304709** upon receipt?

For short-term storage, lasting from days to weeks, the solid compound should be stored at 0 - 4°C in a dry, dark environment.^[1] For long-term storage, spanning months to years, it is recommended to store the powder at -20°C.^[1]

Q2: What are the recommended storage conditions for **(rac)-ZK-304709** stock solutions?

Stock solutions of **(rac)-ZK-304709** can be stored at 0 - 4°C for short-term use (days to weeks).^[1] For long-term storage (months), it is advisable to aliquot the stock solution and store it at -20°C to minimize freeze-thaw cycles.^[1]

Q3: Is **(rac)-ZK-304709** stable during shipping?

Yes, the compound is considered stable for several weeks under standard shipping conditions and during the time it may spend in customs.^[1]

Q4: My **(rac)-ZK-304709** powder has changed color. Is it still usable?

A change in the appearance of the compound could indicate degradation or contamination. It is recommended to use a fresh vial of the compound to ensure the integrity of your experimental results. Storing the compound under the recommended dry and dark conditions can help prevent degradation.^[1]

Q5: I am having trouble dissolving **(rac)-ZK-304709**. What can I do?

If you are experiencing solubility issues, consider gently warming the solution or using sonication. Ensure you are using an appropriate solvent as recommended by the supplier's datasheet. If solubility problems persist, preparing a fresh stock solution is recommended.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the compound is stored at the correct temperature, protected from light, and in a dry environment. For long-term storage, -20°C is recommended. ^[1] Use a fresh stock solution for critical experiments.
Repeated freeze-thaw cycles of stock solutions.	Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing.	
Reduced compound activity	Long-term storage at an inappropriate temperature.	For long-term storage, always use -20°C to maintain the stability and activity of the compound. ^[1]
Exposure to light or moisture.	Store the solid compound and stock solutions in light-protected, airtight containers.	
Precipitate formation in stock solution	Solution has come out of storage and has not been properly redissolved.	Before use, allow the stock solution to fully equilibrate to room temperature and vortex gently to ensure any precipitate is redissolved.
Solvent evaporation during storage.	Ensure vials are sealed tightly to prevent solvent evaporation, which can increase the concentration and lead to precipitation.	

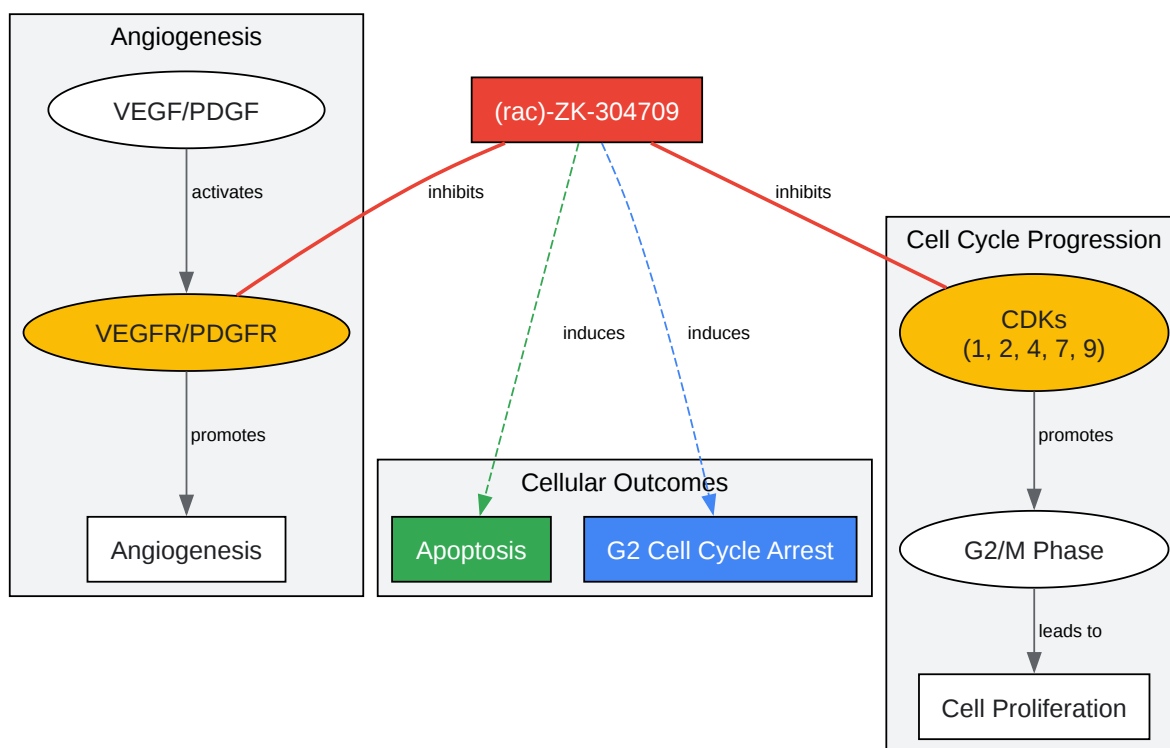
Stability and Storage Conditions Summary

Form	Storage Duration	Temperature	Additional Conditions
Solid (Powder)	Short-term (days to weeks)	0 - 4°C	Dry and dark[1]
Long-term (months to years)	-20°C	Dry and dark[1]	
Stock Solution	Short-term (days to weeks)	0 - 4°C	
Long-term (months)	-20°C		

Experimental Protocols & Visualizations

Signaling Pathway of (rac)-ZK-304709

(rac)-ZK-304709 is a multi-target inhibitor that affects key signaling pathways involved in cell cycle progression and angiogenesis.[2] It primarily inhibits Cyclin-Dependent Kinases (CDKs) and Vascular Endothelial Growth Factor Receptors (VEGFRs).[2]

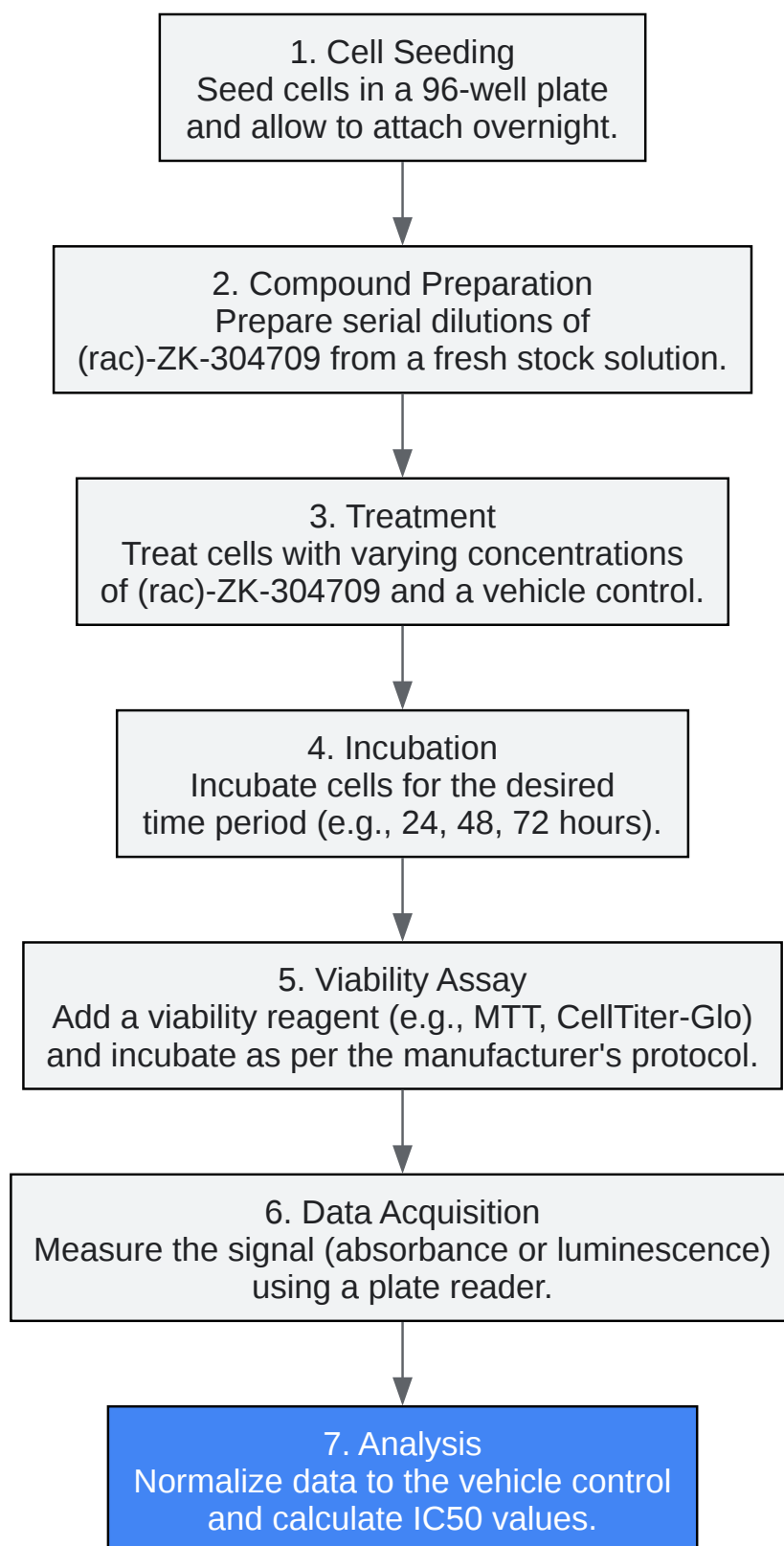


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Caption: Mechanism of action of **(rac)-ZK-304709**.

Experimental Workflow: Assessing Cell Viability

This workflow outlines the key steps to assess the effect of **(rac)-ZK-304709** on the viability of cancer cell lines.

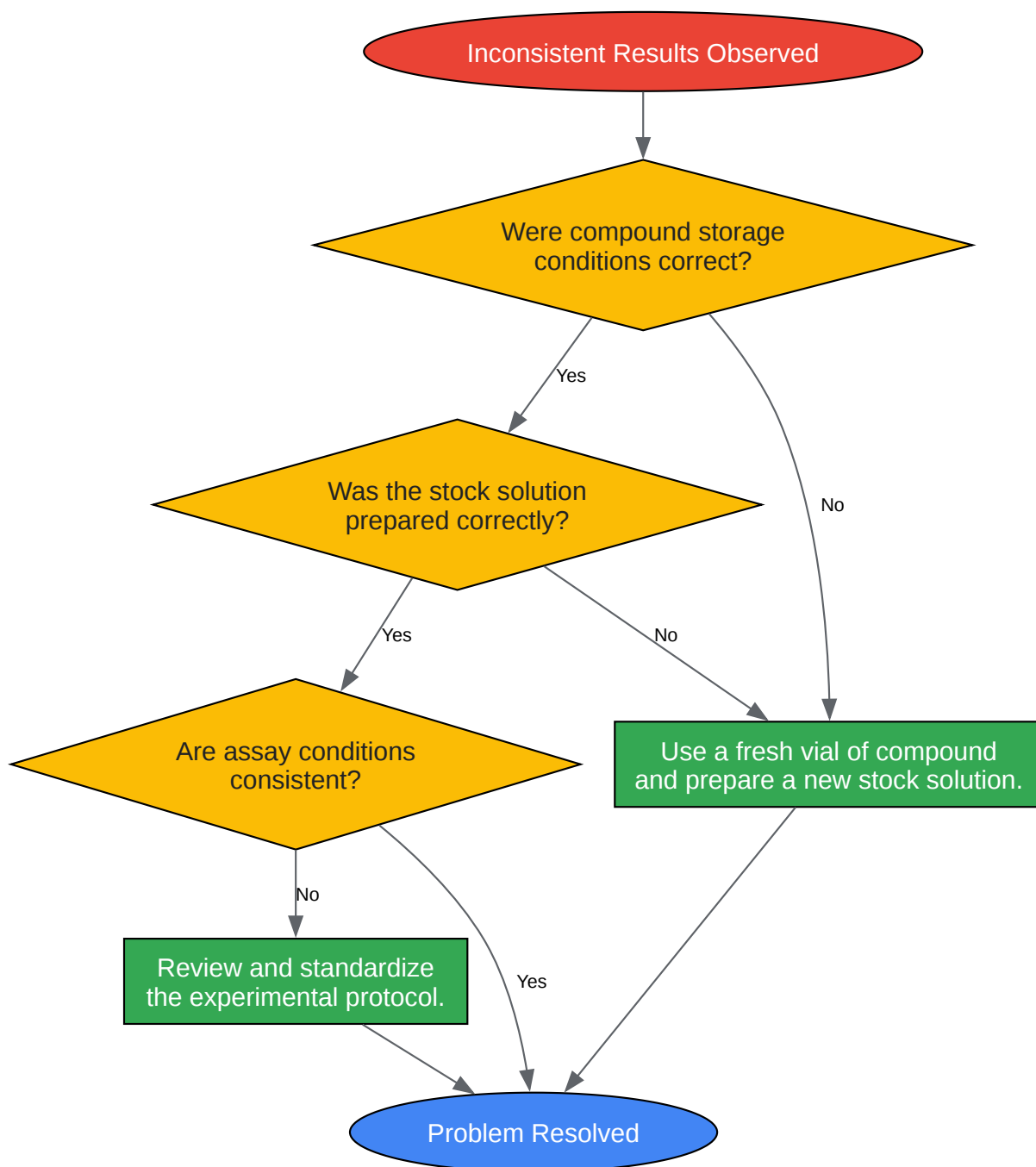


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Caption: Workflow for a cell viability assay.

Troubleshooting Logic for Inconsistent Results

This diagram provides a logical flow for troubleshooting inconsistent experimental outcomes.



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Caption: Troubleshooting inconsistent experimental results.

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References

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- 2. The oral multitarget tumour growth inhibitor, ZK 304709, inhibits growth of pancreatic neuroendocrine tumours in an orthotopic mouse model - PubMed [pubmed.ncbi.nlm.nih.gov]
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